

An In-depth Technical Guide on the Physicochemical Properties of N-Propylpentanamine

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Compound of Interest

Compound Name: *N-Propylpentanamine*

Cat. No.: *B7808577*

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This technical guide provides a comprehensive overview of the core physicochemical properties of **N-Propylpentanamine**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details relevant experimental methodologies, and includes visualizations to clarify complex processes and relationships.

Core Physicochemical Data

N-Propylpentanamine, a secondary amine, possesses a range of physicochemical properties crucial for its application and handling in a laboratory setting. These properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₉ N	[1]
Molecular Weight	129.24 g/mol	[1]
Boiling Point	163 °C at 760 mmHg	
Density	0.762 g/cm ³	
Vapor Pressure	2.1 mmHg at 25°C	
Flash Point	39.7 °C	
Refractive Index	1.418	
Water Solubility	Low to moderate	General amine properties suggest that while the amine group can form hydrogen bonds with water, the eight-carbon chain reduces its solubility.[2][3] Amines with five or six carbon atoms represent the borderline of solubility in water.[2]

Experimental Protocols

The determination of the physicochemical properties of **N-Propylpentanamine** involves several standard laboratory procedures. The methodologies for key experiments are detailed below.

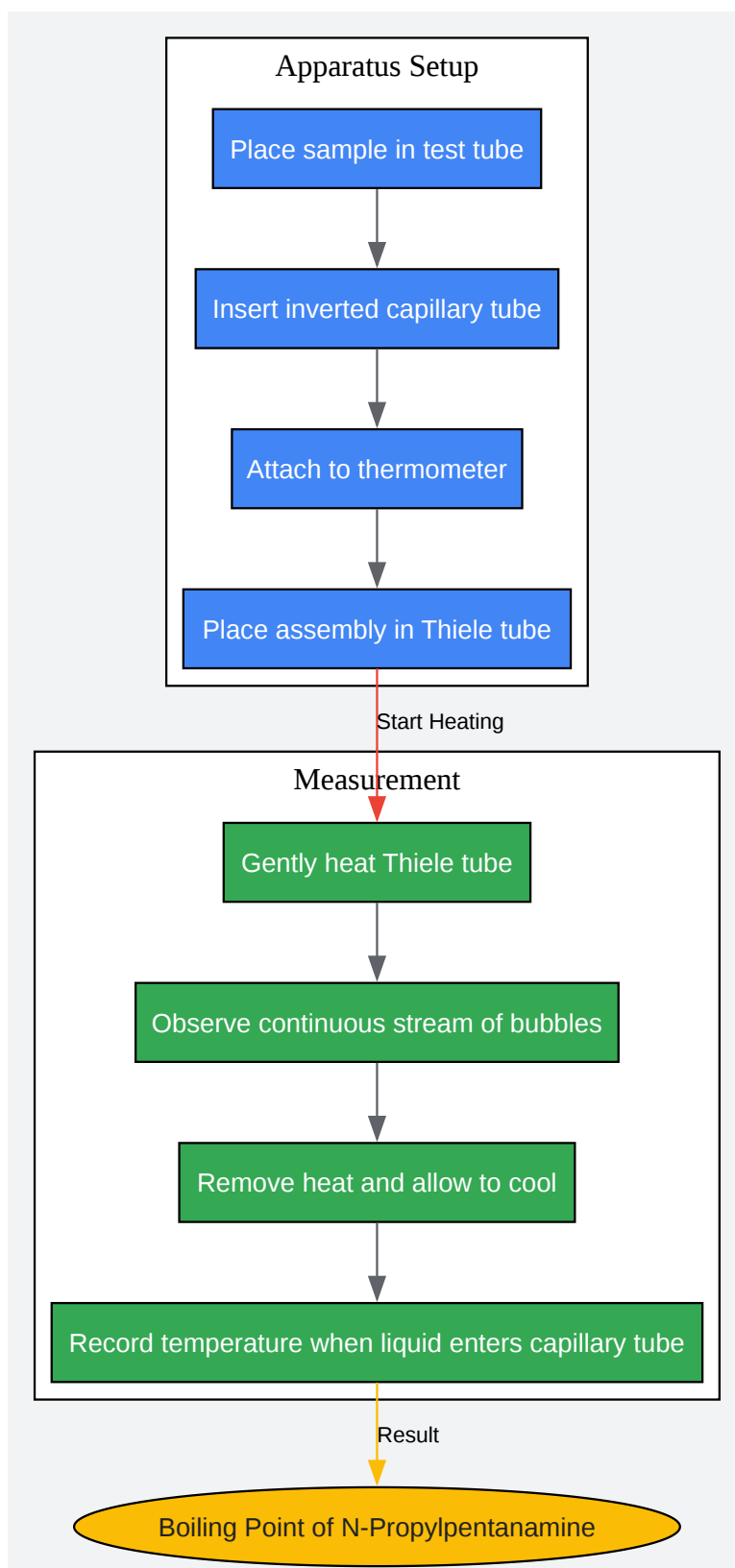
The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[4] The principle relies on observing the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure.[4]

Methodology:

- **Sample Preparation:** A small amount (a few milliliters) of **N-Propylpentanamine** is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test

tube containing the sample.

- **Apparatus Setup:** The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This entire setup is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- **Heating:** The Thiele tube is gently heated at the side arm. The design of the tube allows for the circulation of the oil, ensuring uniform heating.
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.^[4] The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. At this point, the heat source is removed.
- **Boiling Point Determination:** The liquid is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. ^[4] This indicates that the vapor pressure of the sample is equal to the atmospheric pressure. The barometric pressure should be recorded alongside the boiling point.^[4]



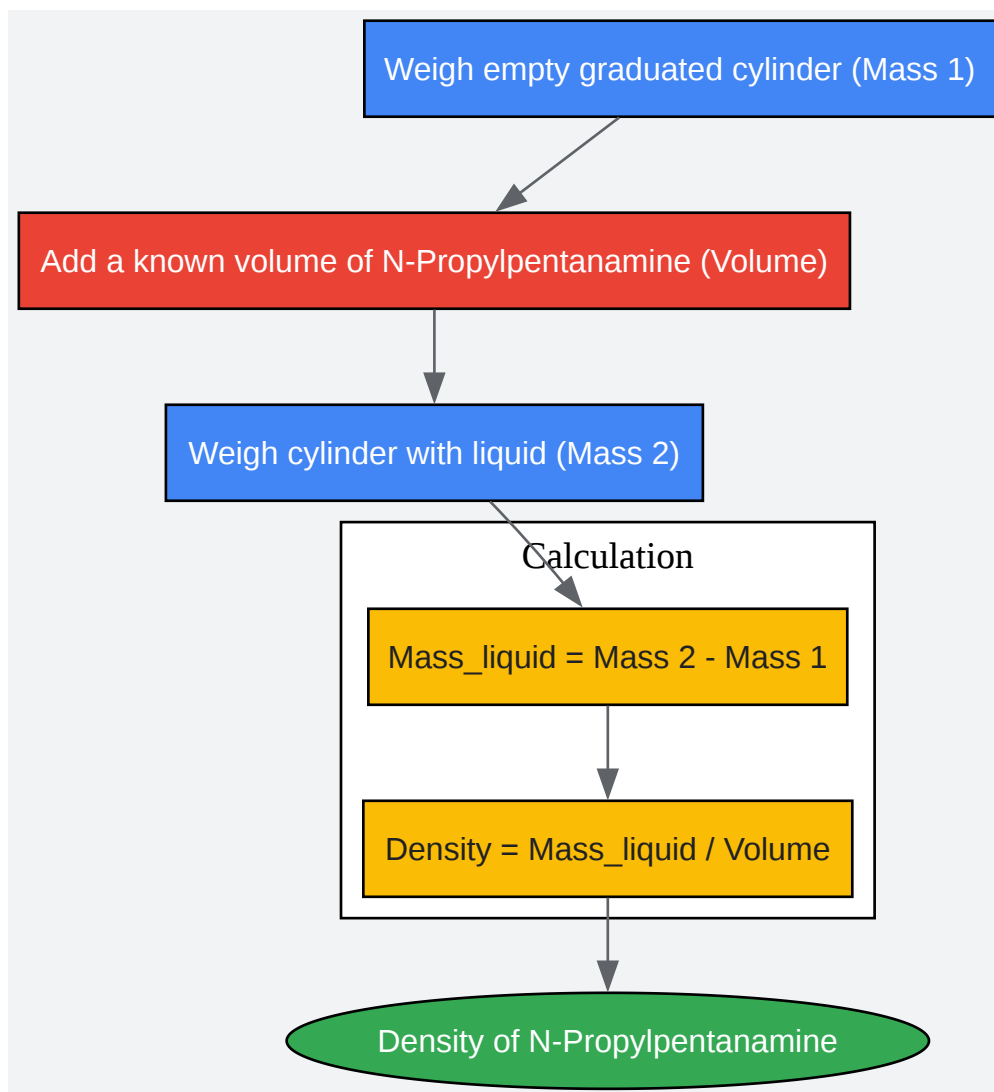
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Workflow for Boiling Point Determination.

The density of a liquid is its mass per unit volume. A straightforward method involves measuring the mass of a precisely known volume of the liquid.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Methodology:

- **Mass of Empty Container:** An empty, dry graduated cylinder or pycnometer is placed on an electronic balance, and its mass is recorded.[\[5\]](#)[\[7\]](#)
- **Volume Measurement:** A specific volume of **N-Propylpentanamine** (e.g., 10 mL) is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus at eye level to avoid parallax error.[\[5\]](#)
- **Mass of Container and Liquid:** The graduated cylinder containing the liquid is reweighed, and the combined mass is recorded.[\[5\]](#)
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty cylinder from the combined mass. The density is then calculated using the formula: Density (ρ) = Mass (m) / Volume (V)[\[5\]](#)[\[6\]](#)
- **Replication:** The procedure should be repeated multiple times to ensure accuracy, and the average density value is reported.[\[7\]](#)



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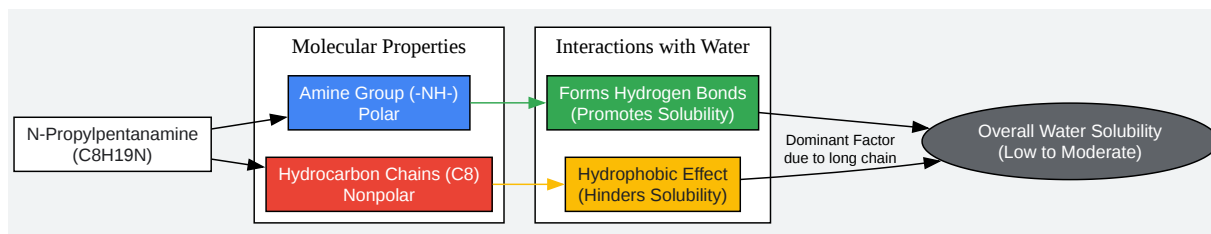
Workflow for Density Determination.

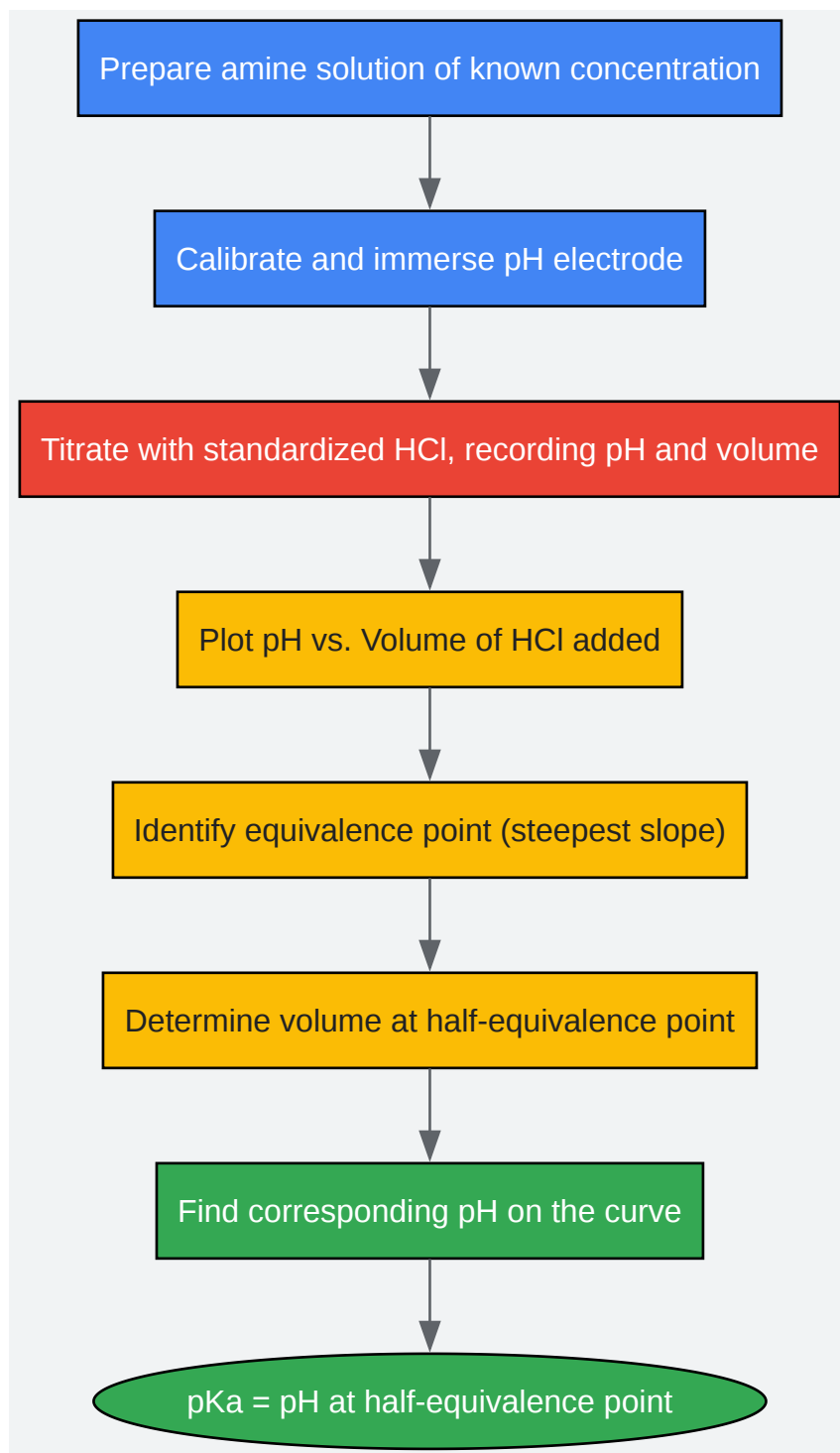
Amines exhibit basic properties and their solubility in water is dependent on the balance between the polar amine group capable of hydrogen bonding and the nonpolar hydrocarbon portion of the molecule.[3][8]

Methodology (Qualitative):

- Sample Addition: Add a small quantity (e.g., 5 drops) of **N-Propylpentanamine** to a test tube.[9]
- Solvent Addition: Add approximately 2 mL of deionized water to the test tube.[9]

- Observation: Vigorously stir or shake the mixture and observe. If the amine dissolves completely, it is considered soluble. If it forms a separate layer or a cloudy suspension, it has low solubility.
- Acidification: To the same test tube, add a 10% hydrochloric acid solution dropwise until the solution is acidic (test with litmus or pH paper).[9] Amines, being basic, react with acids to form more soluble amine salts.[9][10] An observation of increased solubility upon acidification confirms the basic nature of the amine.





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